

# Technical Support Center: Optimizing DB18 Solar Cell Performance with Additives

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## Compound of Interest

Compound Name: DB18

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for experiments involving the polymer donor D18 (erroneously referred to as **DB18**) in organic solar cells. The following information is designed to address specific issues encountered during the fabrication and characterization of D18-based solar cells, with a focus on the impact of various additives on device performance.

## Frequently Asked Questions (FAQs)

Q1: What is the purpose of using additives in D18-based solar cell active layers?

A1: Additives are crucial for optimizing the bulk heterojunction (BHJ) morphology of the active layer in organic solar cells (OSCs).<sup>[1]</sup> For D18-based devices, additives can enhance power conversion efficiency (PCE) by:

- **Improving Morphology:** Promoting a more ordered molecular arrangement and finer phase separation between the D18 donor and the non-fullerene acceptor (NFA).<sup>[1][2][3]</sup>
- **Enhancing Crystallinity:** Increasing the crystallinity of the active layer components, which facilitates better charge transport.<sup>[1]</sup>
- **Reducing Recombination:** Minimizing charge recombination by creating more defined pathways for electrons and holes to travel to their respective electrodes.<sup>[1]</sup>

- Facilitating Charge Extraction: Improving the overall charge transport and extraction from the active layer.[1]

Q2: What are the common types of additives used with D18 solar cells?

A2: The most common types of additives used in D18-based solar cells are:

- Solvent Additives: High-boiling-point solvents like 1,8-diiodooctane (DIO) and 1-chloronaphthalene (CN) are frequently used to control the drying time of the active layer film, which influences the final morphology.[4][5]
- Solid Additives: These can be volatile or non-volatile. Volatile solid additives, such as 1,3-diiodobenzene (1,3-DIB), can be removed during post-fabrication annealing, leaving behind an optimized morphology.[4] Non-volatile solid additives remain in the active layer and can help to stabilize the desired morphology.
- Volatilizable Solid Additives (VSAs): A newer class of additives that can be removed by thermal annealing, offering precise control over the final film structure without leaving residues that might impede performance or stability.[6]

Q3: What is the typical concentration range for additives in D18-based solar cells?

A3: The optimal additive concentration is highly dependent on the specific D18:acceptor blend, the solvent system, and the processing conditions. However, a general starting point for many solvent additives like DIO is in the range of 0.5% to 3% by volume. For solid additives, the concentration is typically a small weight percentage relative to the active layer materials. It is crucial to perform a systematic optimization of the additive concentration for each specific system to achieve the best device performance.

Q4: Can additives negatively impact the stability of D18 solar cells?

A4: Yes, while additives can significantly boost initial performance, they can also introduce stability issues. For instance, residual solvent additives can sometimes accelerate degradation of the active layer or interact with other layers in the device.[5] Therefore, it is essential to carefully control the amount of additive used and to consider the use of volatile additives that can be removed after film formation.

## Troubleshooting Guides

This section addresses common problems encountered during the fabrication of D18-based solar cells with additives.

Problem	Possible Causes	Troubleshooting Steps & Solutions
Low Power Conversion Efficiency (PCE)	<ul style="list-style-type: none"><li>- Suboptimal additive concentration.</li><li>- Inappropriate additive for the D18:acceptor system.</li><li>- Poor active layer morphology (e.g., large phase separation, low crystallinity).</li><li>- High charge recombination rates.</li></ul>	<ul style="list-style-type: none"><li>- Optimize Additive Concentration: Fabricate a series of devices with varying additive concentrations to find the optimal ratio.</li><li>- Screen Different Additives: Test different types of additives (e.g., DIO, CN, DIB) to see which yields the best performance for your specific material combination.</li><li>- Analyze Morphology: Use techniques like Atomic Force Microscopy (AFM) to examine the surface morphology of the active layer. Aim for a smooth and uniform film with fine phase separation.</li><li>- Characterize Charge Dynamics: Perform measurements like Transient Photovoltage (TPV) and Transient Photocurrent (TPC) to investigate charge recombination and extraction dynamics.</li></ul>
Low Short-Circuit Current (Jsc)	<ul style="list-style-type: none"><li>- Incomplete light absorption.</li><li>- Poor charge generation or transport.</li><li>- Unfavorable vertical phase separation.</li></ul>	<ul style="list-style-type: none"><li>- Check Film Thickness: Optimize the active layer thickness to maximize light absorption without increasing charge recombination.</li><li>- Improve Morphology: Use an appropriate additive to create a well-intermixed blend of D18 and the acceptor, which is</li></ul>

essential for efficient exciton dissociation and charge transport.- Consider Sequential Deposition: Layer-by-layer (LbL) processing can sometimes lead to a more favorable vertical composition gradient compared to a bulk heterojunction, potentially improving Jsc.[\[7\]](#)

Low Open-Circuit Voltage (Voc)

- High energetic disorder.- Unfavorable energy level alignment at the donor-acceptor interface.- Increased non-radiative recombination.

- Select Appropriate Additives: Some additives can influence the energy levels of the active layer components. Choose additives that do not negatively impact the energy landscape.- Reduce Defects: Optimize processing conditions to minimize defects in the active layer, which can act as recombination centers and lower Voc. Residual additives can sometimes increase non-radiative recombination losses.[\[5\]](#)

Low Fill Factor (FF)

- High series resistance.- Low shunt resistance.- Unbalanced charge transport.

- Optimize Annealing Conditions: Post-deposition thermal annealing can improve charge transport and reduce series resistance. Optimize both the temperature and duration of annealing.- Check Electrode Interfaces: Ensure good contact between the active layer and the charge transport layers to minimize contact resistance.- Balance

Charge Mobility: The choice of additive can influence the mobility of both electrons and holes. Aim for balanced charge transport to improve the FF.

Poor Film Quality (e.g., pinholes, aggregation)

- Incompatible solvent-additive system.- Suboptimal spin-coating parameters.- Contaminated substrate or solution.

- Solvent Engineering: Experiment with different host solvents and additive combinations to improve the solubility of D18 and the acceptor.- Optimize Spin-Coating: Adjust the spin speed and duration to achieve a uniform and defect-free film.- Ensure Cleanliness: Thoroughly clean substrates before use and filter all solutions to remove particulates.

## Data Presentation

The following tables summarize the performance of D18-based solar cells with different acceptors and additives, as reported in the literature.

Table 1: Performance of D18:Y6 Based Solar Cells with and without Additives

Acceptor	Additive	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	PCE (%)	Reference
Y6	None	0.846	26.07	72.62	16.03	[6]
Y6	SAD1 (volatile solid)	-	27.38	74.19	17.10	[6]
Y6	SAD2 (volatile solid)	0.853	-	75.46	17.74	[6]
Y6	-	-	-	-	18.22	[8]

Table 2: Performance of D18 Solar Cells with Other Acceptors and Additives

Donor	Acceptor	Additive /Method	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	PCE (%)	Reference
D18	L8-BO	Sequential Deposition	0.918	26.86	77	19.05	[4]
D18	L8-BO	High-Pressure Fabrication	-	-	-	19.65	[2][3]
D18-Cl	N3	DIB (volatile solid)	-	-	-	-	[1]
D18	BTP-eC9-4F:SM16	Green Solvent	-	-	-	18.20	[9]

## Experimental Protocols

A generalized experimental protocol for the fabrication of a D18-based organic solar cell with an additive is provided below. Note that specific parameters such as solution concentrations, spin-coating speeds, and annealing temperatures should be optimized for the specific materials and device architecture being used.

### 1. Substrate Cleaning:

- Sequentially sonicate patterned indium tin oxide (ITO) coated glass substrates in detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- Dry the substrates with a nitrogen gun.
- Treat the substrates with UV-ozone for 15 minutes to improve the wettability of the surface.

### 2. Hole Transport Layer (HTL) Deposition:

- Spin-coat a thin layer of PEDOT:PSS onto the cleaned ITO substrates.
- Anneal the substrates on a hotplate at a specified temperature (e.g., 150 °C) for a set time (e.g., 15 minutes) in a nitrogen-filled glovebox.

### 3. Active Layer Preparation and Deposition:

- Prepare a solution of D18 and the non-fullerene acceptor in a suitable solvent (e.g., chloroform, chlorobenzene) at a specific concentration and donor:acceptor weight ratio (e.g., 1:1.2).
- Add the desired amount of additive (e.g., 0.5 vol% DIO) to the solution.
- Stir the solution, typically overnight at a slightly elevated temperature, to ensure complete dissolution.
- Filter the solution through a syringe filter (e.g., 0.2 µm PTFE) before use.
- Spin-coat the active layer solution onto the HTL-coated substrates in a nitrogen-filled glovebox.

### 4. Active Layer Annealing:

- If using a volatile solid additive or if thermal annealing is required to optimize morphology, anneal the substrates on a hotplate at a specific temperature (e.g., 100-150 °C) for a set time (e.g., 10 minutes).

### 5. Electron Transport Layer (ETL) and Cathode Deposition:

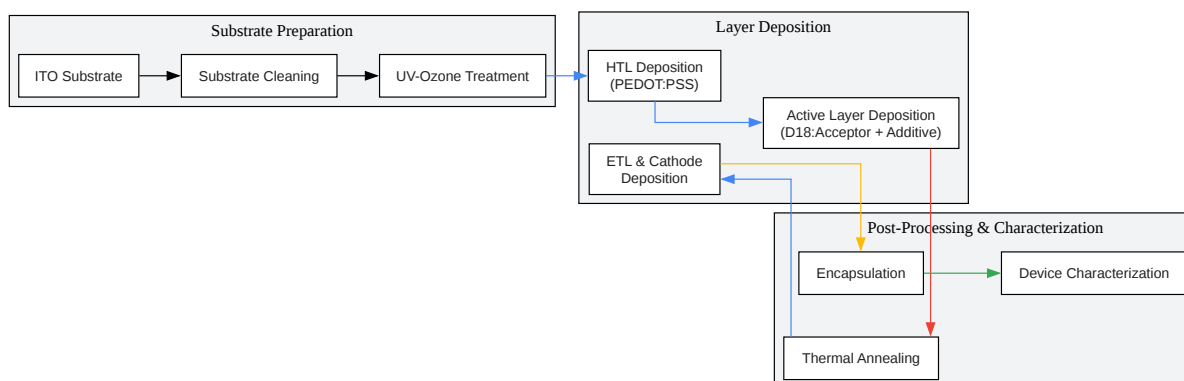


- Transfer the substrates to a thermal evaporator.
- Deposit a thin ETL (e.g., PDIN) followed by a metal cathode (e.g., Ag or Al) under high vacuum.

#### 6. Device Encapsulation:

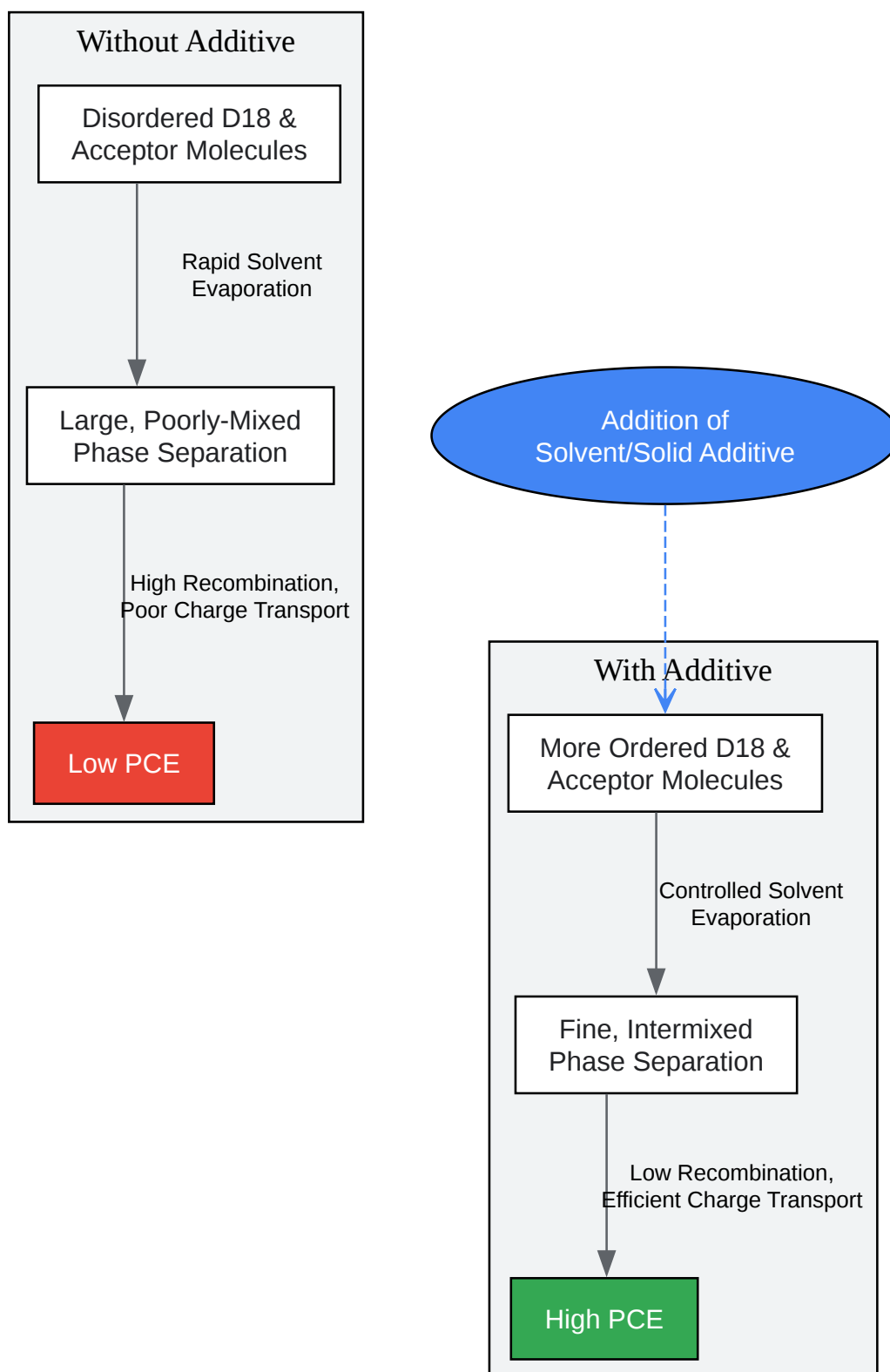
- Encapsulate the devices using a UV-curable epoxy and a glass coverslip to protect them from oxygen and moisture.

## Mandatory Visualization



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Caption: Experimental workflow for fabricating D18-based organic solar cells.



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